

physical and chemical specifications of Diclofenac Amide- $^{13}\text{C}_6$

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diclofenac Amide- $^{13}\text{C}_6$

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Diclofenac Amide- $^{13}\text{C}_6$: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the physical and chemical specifications of Diclofenac Amide- $^{13}\text{C}_6$, a stable isotope-labeled derivative of a well-known non-steroidal anti-inflammatory drug (NSAID) metabolite. This document is intended to serve as a comprehensive resource, incorporating available data on its synthesis, characterization, and potential applications in scientific research.

Core Physical and Chemical Specifications

Diclofenac Amide- $^{13}\text{C}_6$ is the ^{13}C -labeled version of Diclofenac Amide, also known as 1-(2,6-dichlorophenyl)-1,3-dihydro-2H-indol-2-one or Diclofenac Lactam. The incorporation of six ^{13}C atoms into the benzene ring of the indolinone moiety provides a distinct mass signature, making it an invaluable tool for quantitative analysis and metabolic studies.

Property	Specification	Source(s)
Chemical Name	1-(2,6-Dichlorophenyl)-1,3-dihydro-2H-indol-2-one- ¹³ C ₆	N/A
Synonyms	Diclofenac Amide- ¹³ C ₆ , 1-(2,6-Dichlorophenyl)oxindole- ¹³ C ₆	N/A
Molecular Formula	C ₈ ¹³ C ₆ H ₉ Cl ₂ NO	[1][2]
Molecular Weight	284.09 g/mol	[1][2]
Unlabeled CAS Number	15362-40-0	[3]
Appearance	White to off-white solid	[N/A]
Solubility (unlabeled)	Soluble in DMF (>50 mg/ml), DMSO (>40 mg/ml), and Ethanol (>35 mg/ml)	[3]

Synthesis and Isotopic Labeling

The synthesis of Diclofenac Amide typically involves the intramolecular cyclization of Diclofenac. The stable isotope-labeled variant, Diclofenac Amide-¹³C₆, would be synthesized from ¹³C₆-labeled Diclofenac.

General Synthesis of Diclofenac Amide

The conversion of Diclofenac to its amide form is achieved through an intramolecular condensation reaction. This is commonly facilitated by activating the carboxylic acid group of Diclofenac, making it susceptible to nucleophilic attack by the secondary amine.

Experimental Protocol: Synthesis of Diclofenac Amide via Thionyl Chloride

- **Dissolution:** Diclofenac is dissolved in a suitable organic solvent.
- **Activation:** Thionyl chloride (SOCl₂) is added to the solution at room temperature. The molar ratio of Diclofenac to thionyl chloride is typically optimized for the reaction.

- **Reaction:** The mixture is stirred at a moderate temperature for a sufficient period to ensure complete cyclization.
- **Isolation:** The resulting crude product is isolated by filtration.
- **Purification:** The crude solid is washed with an appropriate solvent and dried to yield the final product, 1-(2,6-dichlorophenyl)-2-indolinone.

Another common method involves the use of a carbodiimide, such as N,N'-dicyclohexylcarbodiimide (DCC), to facilitate the amide bond formation.



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Synthesis workflow for Diclofenac Amide- $^{13}\text{C}_6$.

Analytical Characterization

The structural confirmation and purity assessment of Diclofenac Amide- $^{13}\text{C}_6$ are performed using standard analytical techniques. While specific spectral data for the $^{13}\text{C}_6$ -labeled compound is not readily available in the public domain, the data for the unlabeled analogue provides a reliable reference.

Nuclear Magnetic Resonance (NMR) Spectroscopy

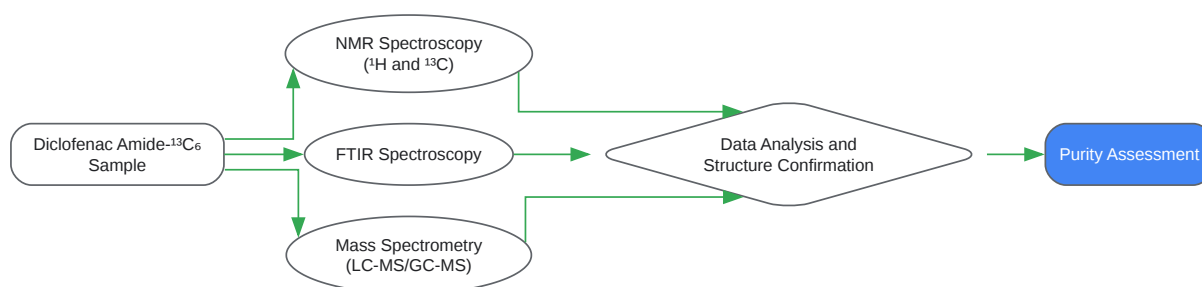
- ^1H NMR: The proton NMR spectrum is expected to be identical to that of the unlabeled Diclofenac Amide, showing characteristic signals for the aromatic and methylene protons.
- ^{13}C NMR: The ^{13}C NMR spectrum will be significantly different from the unlabeled compound due to the incorporation of six ^{13}C isotopes. The signals corresponding to the labeled carbon atoms in the indolinone ring system will be intense, and their chemical shifts can confirm the position of the labels.

Infrared (IR) Spectroscopy

The IR spectrum of Diclofenac Amide is characterized by a strong absorption band corresponding to the lactam carbonyl (C=O) stretching vibration, typically observed in the region of 1700-1750 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for confirming the molecular weight and isotopic enrichment of Diclofenac Amide- $^{13}\text{C}_6$. The mass spectrum will show a molecular ion peak corresponding to the mass of the $^{13}\text{C}_6$ -labeled compound (approximately 284.09 Da). Fragmentation patterns can be analyzed to further confirm the structure. The exact mass of the unlabeled compound is 277.0061 g/mol, and the molecular ion peak $[\text{M}]^+$ would be expected at an m/z corresponding to this weight[4].



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Analytical workflow for the characterization of Diclofenac Amide- $^{13}\text{C}_6$.

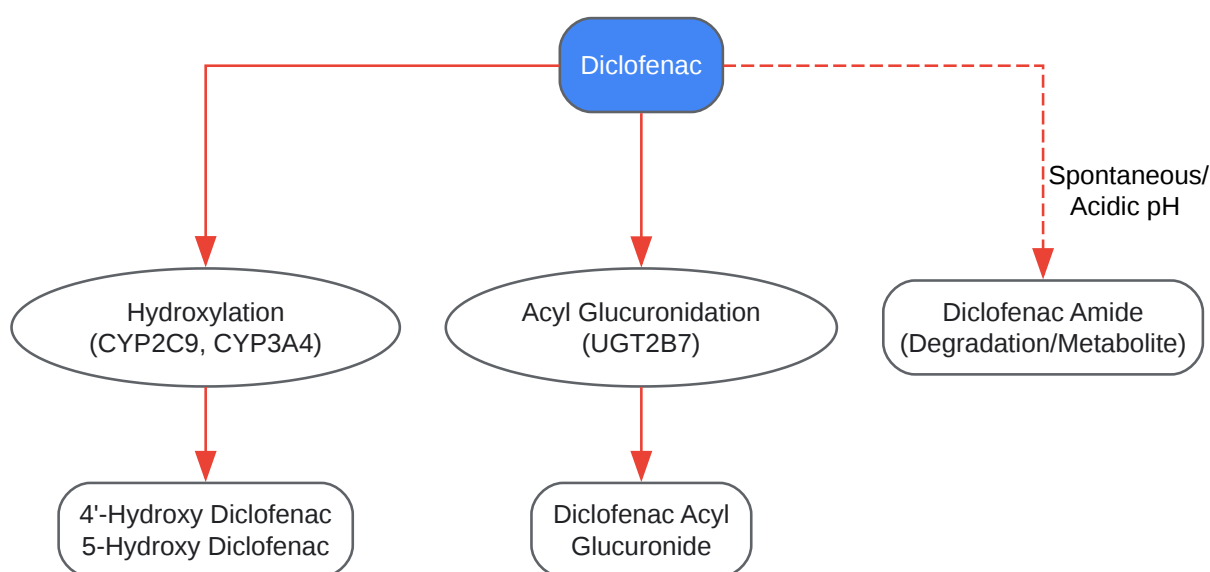
Application in Research

Stable isotope-labeled compounds like Diclofenac Amide- $^{13}\text{C}_6$ are primarily used as internal standards in quantitative bioanalytical assays, such as those employing liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS). These standards are essential for correcting for matrix effects and variations in sample preparation and instrument response, thereby ensuring the accuracy and precision of the analytical method.

Given that Diclofenac Amide is a known metabolite and degradation product of Diclofenac, the $^{13}\text{C}_6$ -labeled version is particularly useful in pharmacokinetic studies to trace the metabolic fate of the parent drug.

Metabolic Context of Diclofenac

Understanding the metabolism of Diclofenac provides context for the utility of its labeled amide metabolite. Diclofenac undergoes two primary metabolic transformations in humans: hydroxylation and glucuronidation.



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Simplified metabolic and degradation pathways of Diclofenac.

Diclofenac Amide can be formed as a degradation product of Diclofenac, particularly under acidic conditions, and has also been identified as a metabolite. The use of Diclofenac Amide- $^{13}\text{C}_6$ allows for the precise quantification of this specific metabolic or degradation pathway.

Safety and Handling

Diclofenac Amide- $^{13}\text{C}_6$ is intended for research use only and is not for human or veterinary use. Standard laboratory safety protocols should be followed when handling this compound, including the use of personal protective equipment such as gloves, lab coats, and safety

glasses. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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- To cite this document: BenchChem. [physical and chemical specifications of Diclofenac Amide-¹³C₆]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b195509#physical-and-chemical-specifications-of-diclofenac-amide-13c6]

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